

Personal protective equipment for handling Fmoc-Phe(4-CN)-OH

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Compound of Interest

Compound Name: Fmoc-Phe(4-CN)-OH

Cat. No.: B557887

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Essential Safety and Handling Guide for Fmoc-Phe(4-CN)-OH

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Fmoc-Phe(4-CN)-OH**. The following procedures for operation, personal protective equipment, and disposal are designed to ensure a safe laboratory environment and maintain regulatory compliance.

Chemical and Physical Properties

Fmoc-Phe(4-CN)-OH is an N-Fmoc protected phenylalanine derivative commonly used in solid-phase peptide synthesis (SPPS).^[1] A summary of its key properties is provided below.

Property	Value
Chemical Formula	C ₂₅ H ₂₀ N ₂ O ₄ [1] [2]
Molecular Weight	412.44 g/mol [3]
CAS Number	173963-93-4
Appearance	Solid
Storage Temperature	2-8°C
Synonyms	N-Fmoc-4-cyano-L-phenylalanine
Hazards	No known OSHA hazards, but may be harmful if inhaled and may cause respiratory tract irritation. It is classified as a combustible solid.
Incompatibility	Strong oxidizing agents, Strong acids.
Hazardous Decomposition	Oxides of carbon (CO, CO ₂) and nitrogen (NO, NO ₂ , ...).

Personal Protective Equipment (PPE) and Handling

When handling **Fmoc-Phe(4-CN)-OH**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The substance should be handled in a well-ventilated area, preferably within a certified fume hood, especially when dealing with dusty material.

Recommended PPE:

- **Eye Protection:** Chemical safety goggles or eyeshields are mandatory to protect against dust particles.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile) should be worn at all times to prevent skin contact.
- **Respiratory Protection:** For operations that may generate dust, a NIOSH-approved N95 respirator or equivalent is recommended.

- Body Protection: A laboratory coat should be worn to protect personal clothing.

Operational Plan: Standard Protocol for Use in Fmoc Solid-Phase Peptide Synthesis

Fmoc-Phe(4-CN)-OH is a key reagent in Fmoc solid-phase peptide synthesis (SPPS). The following is a generalized protocol for its use in this application.

1. Resin Preparation:

- Swell the appropriate resin (e.g., Rink Amide resin) in a suitable solvent like N,N-dimethylformamide (DMF) within a reaction vessel.

2. Fmoc Deprotection:

- Remove the Fmoc protecting group from the resin-bound amino acid by treating it with a 20% solution of piperidine in DMF for approximately 15-30 minutes.
- Wash the resin thoroughly with DMF to remove residual piperidine and byproducts.

3. Amino Acid Activation and Coupling:

- In a separate vial, dissolve **Fmoc-Phe(4-CN)-OH** and an activating agent (e.g., HBTU) in DMF.
- Add a base, such as N,N-diisopropylethylamine (DIPEA), to the mixture.
- Add the activated amino acid solution to the resin and allow the coupling reaction to proceed for 1-2 hours at room temperature.

4. Washing:

- After the coupling is complete, wash the resin with DMF to remove any unreacted reagents and byproducts.

5. Repetition:

- Repeat the deprotection, activation, and coupling steps for each subsequent amino acid in the peptide sequence.

6. Cleavage and Deprotection:

- Once the peptide synthesis is complete, the peptide must be cleaved from the resin and the side-chain protecting groups removed. This is typically achieved by treating the resin with a cleavage cocktail, most commonly containing trifluoroacetic acid (TFA). A common mixture is TFA/triisopropylsilane (TIS)/water (95:2.5:2.5).

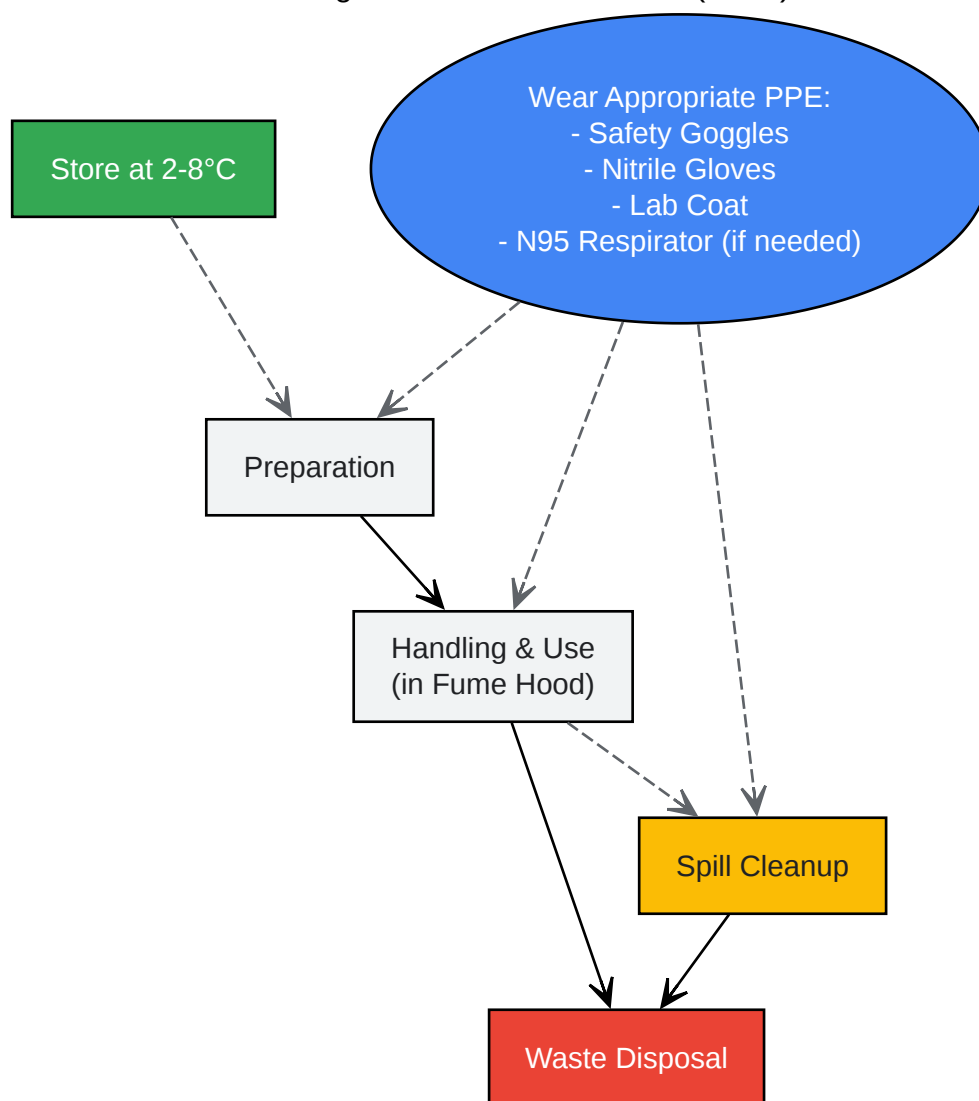
Disposal Plan

Proper disposal of **Fmoc-Phe(4-CN)-OH** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste:
 - Unused or waste **Fmoc-Phe(4-CN)-OH** should be collected in a clearly labeled, sealed container.
 - Contaminated consumables such as gloves, weigh boats, and paper towels should be double-bagged and placed in a designated hazardous waste container.
- Liquid Waste:
 - Solutions containing **Fmoc-Phe(4-CN)-OH**, as well as solvents from washing steps (e.g., DMF, piperidine solutions), should be collected in a labeled, sealed, and chemically compatible hazardous waste container.
 - The rinsate from triple-rinsing empty containers must also be collected as hazardous waste.
- General Guidelines:
 - Do not mix **Fmoc-Phe(4-CN)-OH** waste with other incompatible chemical waste streams.
 - All waste must be disposed of in accordance with federal, state, and local environmental control regulations. This typically involves disposal through a licensed chemical destruction facility or controlled incineration.
 - Under no circumstances should this chemical be discharged into sewer systems.

Workflow for Safe Handling of Fmoc-Phe(4-CN)-OH

Safe Handling Workflow for Fmoc-Phe(4-CN)-OH



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Caption: Workflow for the safe handling of **Fmoc-Phe(4-CN)-OH**.

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